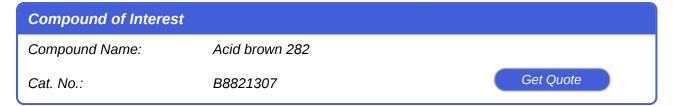


Protocol for dyeing protein fibers with Acid Brown 282 for research

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Application Notes: Dyeing Protein Fibers with Acid Brown 282

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Brown 282 is a synthetic, water-soluble azo dye belonging to the acid dye class.[1] It is classified as a 1:2 metal complex dye, which contributes to its high lightfastness.[2] Primarily used in the textile and leather industries, Acid Brown 282 is effective for dyeing protein-based fibers such as wool, silk, and nylon.[1][2][3][4] Its mechanism of action involves the formation of stable chemical bonds between the dye molecules and the amino groups present in protein fibers.[1] This interaction is facilitated by an acidic environment, which protonates the amino groups, allowing for ionic bonding with the anionic dye molecules.[5] In a research context, the controlled application of Acid Brown 282 can be utilized for staining tissue samples, studying dye-protein interactions, and developing new biomaterials.

Properties of Acid Brown 282



Property	Value Source(s)		
C.I. Name	Acid Brown 282	[2][4]	
CAS Number	12219-65-7 [1][2]		
Appearance	Dark brown powder [1]		
Molecular Structure	Single azo, 1:2 Metal Complexes	[2]	
Solubility	Soluble in water [1]		
Primary Applications	Dyeing of wool, silk, cotton, and leather	[1][2][3][4]	

Health and Safety Precautions

Acid Brown 282 is considered to have moderate toxicity and may cause irritation to the skin, eyes, and respiratory system upon contact or inhalation.[1][6] Prolonged or repeated exposure may lead to allergic reactions in sensitive individuals.[1]

Handling:

- Use only in a well-ventilated area or under a chemical fume hood. [6][7]
- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and a respirator to minimize dust inhalation.[1][6][7]
- Avoid contact with skin, eyes, and clothing.[6][7]
- Wash hands thoroughly after handling.[6][7]
- Do not eat, drink, or smoke in the handling area.

Storage:

- Store in a cool, dry, well-ventilated area away from direct sunlight and heat.[1][6]
- Keep containers tightly sealed to prevent moisture absorption and dust formation.[1][6]



Store separately from strong oxidizing agents.[1]

First Aid:

- Eyes: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention. [6]
- Skin: Wash off with soap and plenty of water.
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[6]
- Ingestion: Rinse mouth with water and drink plenty of water. Do not induce vomiting. Seek medical attention.[6]

Protocol: Immersion Dyeing of Protein Fibers

This protocol provides a standardized method for dyeing protein fibers (e.g., wool, silk yarn) with **Acid Brown 282** for reproducible research applications.

Materials and Reagents

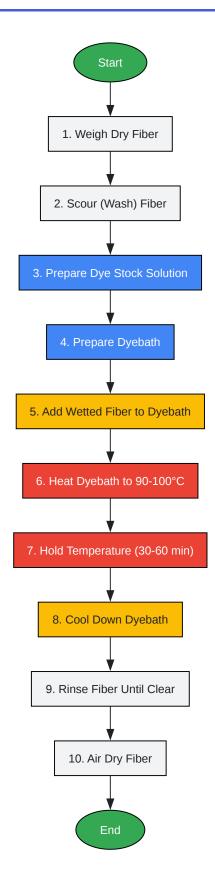
- Protein fiber (e.g., scoured wool yarn, degummed silk)
- Acid Brown 282 (C.I. 12219-65-7)
- Distilled or deionized water
- Glacial Acetic Acid or Citric Acid (for pH adjustment)
- Glauber's salt (Sodium Sulfate, optional, as a leveling agent)
- Stainless steel or enamel dye pot
- Heating plate with magnetic stirrer
- Calibrated pH meter
- · Glass stirring rods



- Weighing balance
- Graduated cylinders and beakers

Experimental Workflow Diagram





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Caption: Workflow for immersion dyeing of protein fibers.



Procedure

- 1. Fiber Preparation (Scouring):
- Weigh the dry protein fiber to be dyed. All subsequent calculations will be based on this weight of fiber (WOF).
- Wash the fiber in a solution of lukewarm water (approx. 40-50°C) with a neutral detergent (e.g., 0.5-1.0 g/L) to remove any oils, dirt, or sizing.
- Rinse the fiber thoroughly in lukewarm water until the water runs clear. Gently squeeze out excess water, leaving the fiber damp.
- 2. Dyebath Preparation:
- Prepare a 1% (w/v) stock solution of Acid Brown 282 by dissolving 1 g of dye powder in 100 mL of distilled water. Gentle heating may be required for full dissolution.
- Fill the dye pot with enough distilled water to ensure the fiber can be fully submerged and move freely. A liquor ratio of 40:1 (40 mL of water for every 1 g of fiber) is recommended.
- Add the required volume of the dye stock solution to the dye pot to achieve the desired depth of shade (see Table 2).
- If using, add Glauber's salt (e.g., 10% WOF) to the dyebath to promote level dyeing.
- Stir the dyebath until all components are fully dissolved.
- Carefully adjust the pH of the dyebath to the target range (typically pH 4.0-5.5 for acid dyes)
 using acetic acid or citric acid.[8] Use a pH meter for accuracy.
- 3. Dyeing Process:
- Introduce the pre-wetted fiber into the cool dyebath.
- Slowly and gradually raise the temperature of the dyebath to a near-boil (90-100°C) over a
 period of 30-45 minutes.[9] For silk, a lower temperature of 80-85°C is recommended to
 preserve its sheen and softness.[5][9]



- Maintain this temperature for 30-60 minutes, stirring gently and periodically to ensure even dye uptake and prevent felting.[9] The duration depends on the desired shade depth.
- After the dyeing time has elapsed, turn off the heat and allow the dyebath to cool down slowly to room temperature with the fiber still inside. This slow cooling helps ensure maximum dye exhaustion.
- 4. Rinsing and Drying:
- Once cooled, carefully remove the fiber from the dyebath.
- Rinse the fiber in lukewarm water. Repeat the rinsing process until the water runs completely clear.[10]
- · Gently squeeze out excess water (do not wring).
- Hang the fiber to air dry away from direct sunlight.

Quantitative Experimental Parameters

The following table outlines suggested parameters for achieving different shades. Researchers should optimize these based on the specific protein fiber and desired outcome.

Parameter	Pale Shade	Medium Shade	Dark Shade
Dye Concentration (% WOF)	0.25%	1.0%	3.0%
Dyebath pH	4.5 - 5.5	4.0 - 5.0	4.0 - 4.5
Glauber's Salt (% WOF)	10%	5%	0-2%
Dyeing Temperature	90-95°C (80°C for silk)	95-100°C (85°C for silk)	95-100°C (85°C for silk)
Dyeing Time at Temp.	30 minutes	45 minutes	60 minutes



Note: WOF stands for "Weight of Fiber." For example, for 10g of wool, a 1.0% WOF dye concentration requires 0.1g of dye.

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